

# A Comprehensive Technical Guide to Tri-p-tolytin Acetate

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## Compound of Interest

Compound Name: Tri-p-tolytin acetate

Cat. No.: B15189318

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tri-p-tolytin acetate**, a significant organotin compound. The following sections detail its chemical identity, including a comprehensive list of synonyms, and present its key physicochemical properties in a structured format for ease of reference and comparison.

## Chemical Identity and Synonyms

**Tri-p-tolytin acetate** is an organotin compound characterized by the presence of three p-tolyl groups and one acetate group attached to a central tin atom. For clarity in research and documentation, it is crucial to recognize its various synonyms.

Table 1: Synonyms for **Tri-p-tolytin Acetate**

| Name Type       | Synonym                                           |
|-----------------|---------------------------------------------------|
| Common Name     | TRI-P-TOLYLtin ACETATE[1]                         |
| Common Name     | Stannane, acetoxytri-p-tolyl-[1]                  |
| Systematic Name | Acetic acid, tris(4-methylphenyl)stannyl ester[1] |
| Systematic Name | Acetoxytri-4-tolytin[1]                           |
| Systematic Name | Stannane, (acetyloxy)tris(4-methylphenyl)-[1]     |

It is important to distinguish **Tri-p-tolytin acetate** from its isomers, such as Tri-m-tolytin acetate, which has a different CAS number (15826-89-8) and where the methyl groups are in the meta position on the phenyl rings.

## Physicochemical Properties

The fundamental physicochemical properties of **Tri-p-tolytin acetate** are summarized below. These data points are essential for experimental design, safety assessments, and computational modeling.

Table 2: Physicochemical Properties of **Tri-p-tolytin Acetate**

| Property          | Value                                                                                     |
|-------------------|-------------------------------------------------------------------------------------------|
| Molecular Formula | C23H24O2Sn[1]                                                                             |
| Molecular Weight  | 451.15 g/mol [1]                                                                          |
| CAS Number        | 15826-86-5[1]                                                                             |
| Stereochemistry   | Achiral[1]                                                                                |
| InChI             | InChI=1S/3C7H7.C2H4O2.Sn/c31-7-5-3-2-4-6-7;1-2(3)4;/h33-6H,1H3;1H3,(H,3,4);/q;;;+1/p-1[1] |
| InChIKey          | VGSKQIFAFAYJIQ-UHFFFAOYSA-M[1]                                                            |
| SMILES            | Cc1ccc(cc1)--INVALID-LINK--(c3ccc(C)cc3)OC(=O)C[1]                                        |

## Experimental Protocols and Signaling Pathways

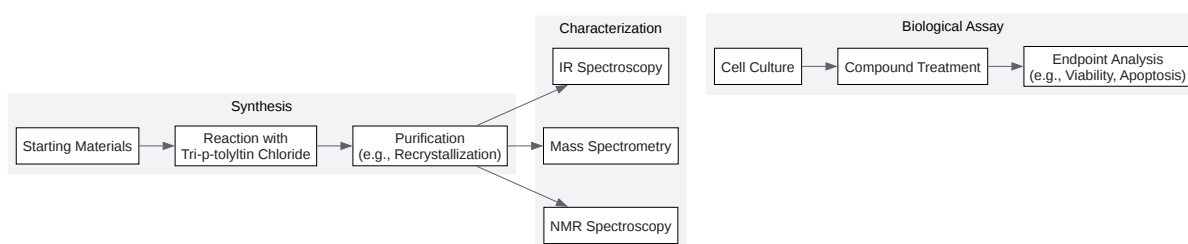
Further information regarding specific experimental protocols, such as synthesis, purification, and analytical methods, as well as the compound's role in signaling pathways, would require a more detailed literature search based on the specific research context (e.g., its application in catalysis, as a biocide, or in drug development). The following sections would be populated based on such a targeted investigation.

At present, no specific experimental data or signaling pathways involving **Tri-p-tolytin acetate** were provided in the initial information gathering. A more focused search would be necessary to populate the following illustrative diagrams and protocols.

## Illustrative Diagrams

The following diagrams are provided as templates. The specific nodes, edges, and labels would be populated based on actual experimental workflows or established signaling pathways involving **Tri-p-tolytin acetate**.

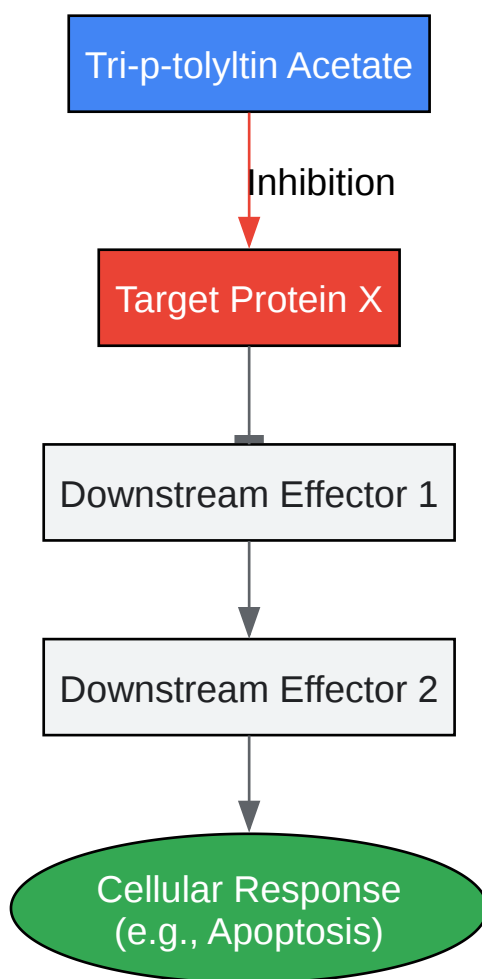
### Example Experimental Workflow Diagram



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Caption: A generalized workflow for the synthesis, characterization, and biological evaluation of **Tri-p-tolytin acetate**.

### Example Signaling Pathway Diagram



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Caption: A hypothetical signaling pathway illustrating the inhibitory action of **Tri-p-tolytin acetate** on a target protein.

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## References

- 1. GSRS [gsrs.ncats.nih.gov]

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